

# An In-depth Technical Guide to the Physical Properties of 1,3-Diaminopropane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Diaminopropane

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This technical guide provides a comprehensive overview of the key physical properties of **1,3-Diaminopropane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes a summary of reported values, detailed experimental protocols for their determination, and a logical workflow diagram.

## Physical Properties of 1,3-Diaminopropane

**1,3-Diaminopropane**, also known as trimethylenediamine, is a colorless liquid with a characteristic fishy, ammoniacal odor.<sup>[1]</sup> It is soluble in water and many polar organic solvents. <sup>[1]</sup> The quantitative physical properties of **1,3-Diaminopropane** are summarized in the table below.

Physical Property	Reported Value(s)	Conditions
Boiling Point	133 °C	Not specified
134 °C to 136 °C[2]	Not specified	
137 - 140 °C[3]	at 1013 mbar	
140 °C[4][5]	(lit.)	
140.1 °C[1]	Standard state	
275.9 °F (~135.5 °C)[6][7]	at 738 mmHg	
Density	0.88 g/cm <sup>3</sup> [3]	at 20 °C
0.881 g/mL[6][7]	at 68 °F (20 °C)	
0.888 g/mL[1][4][5]	at 25 °C (lit.)	
0.89 (Specific Gravity 20/20)	at 20 °C	

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid substance like **1,3-Diaminopropane**.

### Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8][9][10] The capillary method is a common and reliable technique for this measurement.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath in a beaker)
- Thermometer (-10 to 150 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp
- Liquid paraffin or high-boiling point oil

Procedure:

- **Sample Preparation:** Fill the small test tube with 2-3 mL of **1,3-Diaminopropane**.
- **Capillary Insertion:** Place the capillary tube into the test tube with its open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in the Thiele tube or oil bath, making sure the heating medium is below the opening of the test tube.
- **Observation:** Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Measurement:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, turn off the heat source.
- **Boiling Point Reading:** Allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the substance.<sup>[8]</sup> Record this temperature. For accuracy, it is advisable to repeat the measurement.

## Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume. <sup>[11]</sup> It can be determined by measuring the mass and volume of a sample.

Apparatus:

- Electronic balance (accurate to at least 0.01 g)

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Pipette or dropper

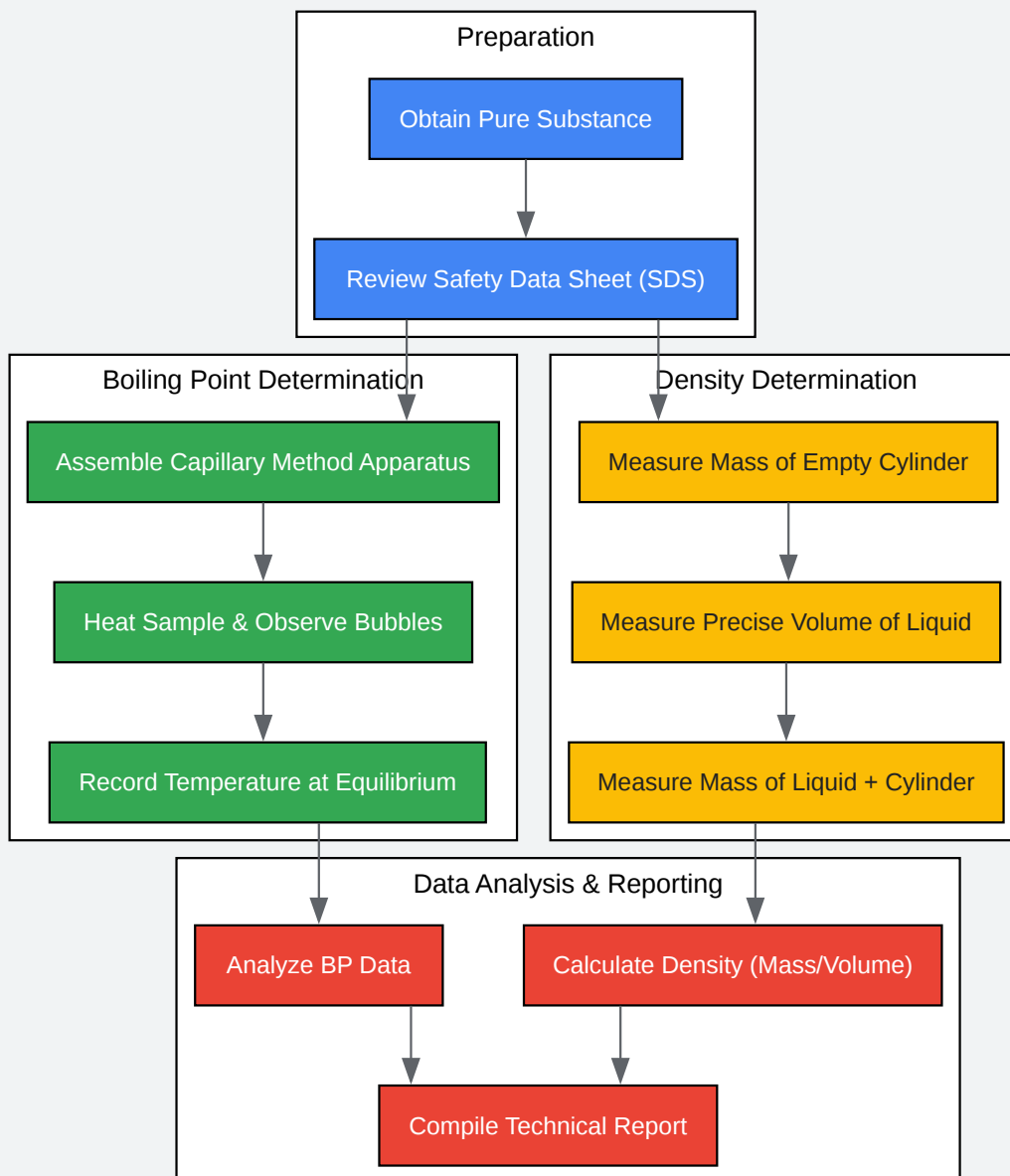
Procedure:

- Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare it, or record its mass.[\[12\]](#)[\[13\]](#)
- Volume Measurement: Carefully transfer a precise volume of **1,3-Diaminopropane** (e.g., 10.0 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus.[\[13\]](#)  
[\[14\]](#)
- Mass of Liquid and Cylinder: Place the graduated cylinder containing the liquid back on the balance and record the combined mass.[\[14\]](#)
- Calculation:
  - Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the combined mass.[\[15\]](#)
  - Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .
- Repeatability: To ensure accuracy and precision, repeat the procedure at least two more times and calculate the average density.[\[14\]](#)

## Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical substance.

## Workflow for Physical Property Determination

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Caption: A flowchart illustrating the sequential steps for determining the boiling point and density of a chemical substance.

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## References

- 1. 1,3-Diaminopropane - Wikipedia [en.wikipedia.org]
- 2. 1,3-Diaminopropane, 98% | Fisher Scientific [fishersci.ca]
- 3. merckmillipore.com [merckmillipore.com]
- 4. 1,3-ジアミノプロパン ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1,3-diaminopropane [stenutz.eu]
- 6. 1,3-Propanediamine | C<sub>3</sub>H<sub>10</sub>N<sub>2</sub> | CID 428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1,3-DIAMINOPROPANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 9. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 10. scribd.com [scribd.com]
- 11. chm.uri.edu [chm.uri.edu]
- 12. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 13. youtube.com [youtube.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. wjec.co.uk [wjec.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1,3-Diaminopropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046017#physical-properties-of-1-3-diaminopropane-boiling-point-density]

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